

Essential Safety and Operational Guide for N-methyl-2-oxo-2-phenylacetamide

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Compound of Interest

Compound Name: *N-methyl-2-oxo-2-phenylacetamide*

Cat. No.: B3156733

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This guide provides crucial safety protocols and logistical procedures for the handling and disposal of **N-methyl-2-oxo-2-phenylacetamide**, tailored for research and drug development professionals.

Physicochemical and Hazard Data

While comprehensive toxicological data for **N-methyl-2-oxo-2-phenylacetamide** is not readily available, the existing information on its physical properties and potential hazards necessitates careful handling. The toxicological properties have not been fully investigated.^[1]

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₉ H ₉ NO ₂	^[2] ^[3] ^[4]
Molecular Weight	163.17 g/mol	^[2]
Melting Point	74 °C	^[3] ^[4]

| Density | 1.137 ± 0.06 g/cm³ (Predicted) |^[3]^[4] |

Hazard Identification and Precautionary Statements

Hazard	GHS Classification	Precautionary Statements
Acute Oral Toxicity	Category 4	P264: Wash skin thoroughly after handling. [5] P270: Do not eat, drink or smoke when using this product.[5] P301+P317: IF SWALLOWED: Get medical help.[5] P330: Rinse mouth.[5]
Skin Contact	Not Classified (Potential Irritant)	P280: Wear protective gloves/protective clothing/eye protection/face protection.[5] Avoid contact with skin and eyes.[6]
Eye Contact	Not Classified (Potential Irritant)	P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]

| Environmental Hazard | Not Classified | P273: Avoid release to the environment.[5] Do not let product enter drains.[6] |

Note: Occupational exposure limits for **N-methyl-2-oxo-2-phenylacetamide** have not been established.[5][6]

Operational and Disposal Plans

A systematic approach to handling, from receipt to disposal, is critical to ensure personnel safety and environmental protection.

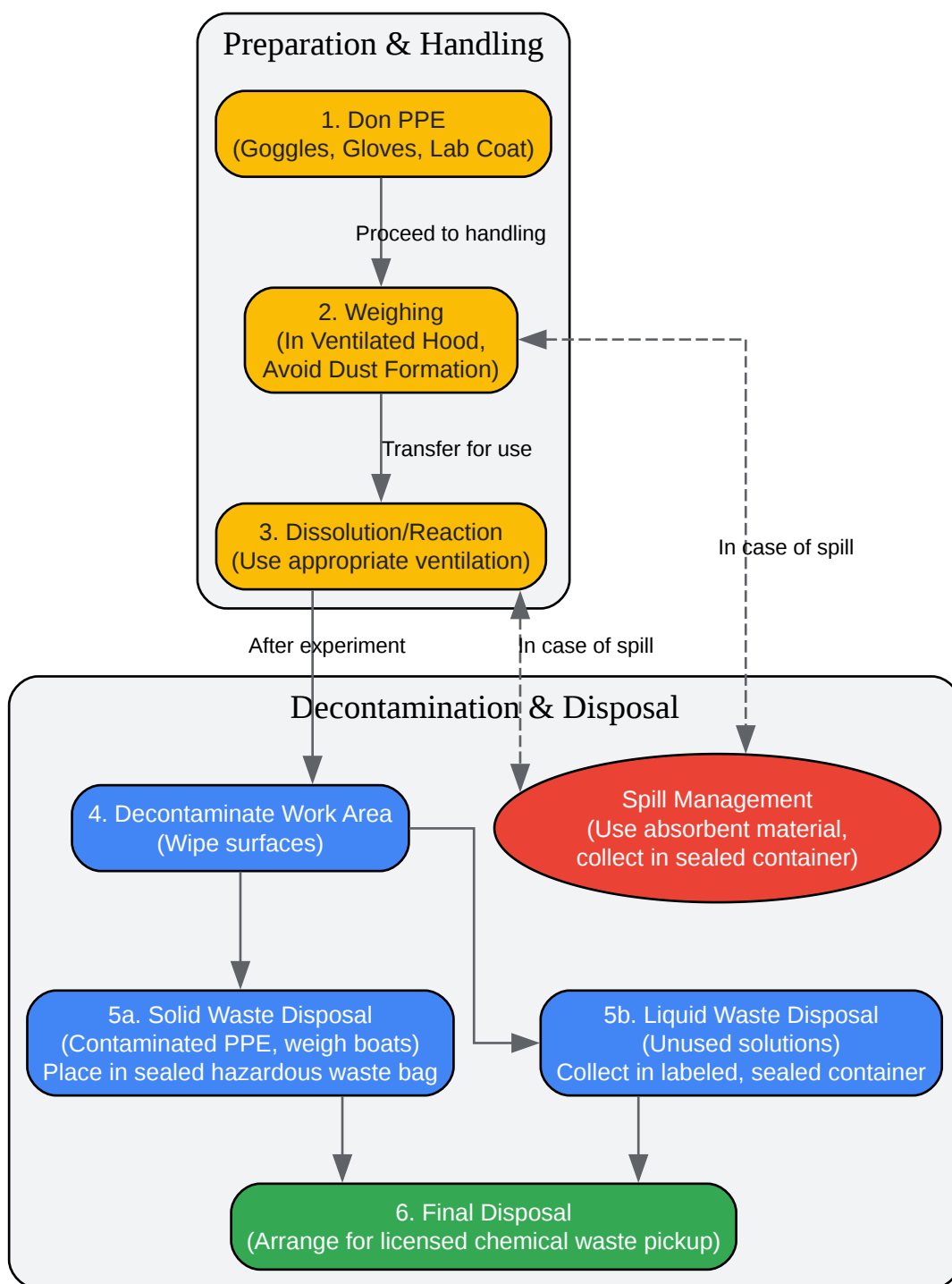
Personal Protective Equipment (PPE) Protocol

The following PPE is mandatory when handling **N-methyl-2-oxo-2-phenylacetamide**.

Body Part	Required PPE	Standard/Specification
Eyes/Face	Tightly fitting safety goggles or a face shield.	Conforming to EN 166 (EU) or NIOSH (US) standards.[5]
Skin	Chemical-resistant, impervious gloves (e.g., nitrile rubber). A lab coat or impervious clothing should be worn.	Gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[6]
Respiratory	Use in a well-ventilated area. If dust formation is likely or ventilation is inadequate, a full-face respirator should be used.	Follow institutional guidelines for respirator fit-testing and selection.

Step-by-Step Handling and Disposal Workflow

This workflow outlines the key procedural steps for safe handling and disposal.



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Caption: Workflow for Handling **N-methyl-2-oxo-2-phenylacetamide**.

Emergency Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. If eye irritation persists, get medical advice/attention.
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician. Remove and wash contaminated clothing before re-use.[2]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.
Inhalation	Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.

Spill Management

- Evacuate Personnel: Ensure unprotected personnel are moved to a safe area.[6]
- Ensure Ventilation: Work in a well-ventilated area.
- Containment: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[6]
- Clean-up: For solid spills, sweep up and shovel into a suitable, closed container for disposal. [2][6] Avoid dust formation.[2][6] For liquid spills, use an inert absorbent material.
- Disposal: Dispose of contaminated materials in an approved waste disposal plant.

Storage and Incompatibilities

- Storage Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][6]

- Incompatible Materials: Avoid contact with strong oxidizing agents.[6]

Experimental Protocols

Detailed experimental protocols involving **N-methyl-2-oxo-2-phenylacetamide** are specific to the research being conducted and are not available in standard safety documentation. All experimental work should be performed after a thorough risk assessment and in accordance with institutional safety guidelines. Always handle this compound within a fume hood or other ventilated enclosure to minimize inhalation exposure.

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